

Technical Guide: Spectral Characterization of 3-Iodo-N-isopropyl-2-methylbenzamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Iodo-N-isopropyl-2-methylbenzamide

Cat. No.: B8163321

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Executive Summary

3-Iodo-N-isopropyl-2-methylbenzamide (C₁₁H₁₄INO, MW: 303.14 g/mol) is a critical halogenated building block in the synthesis of kinase inhibitors (e.g., PDK1 inhibitors) and advanced agrochemicals. Its structural core—a trisubstituted benzene ring featuring a sterically demanding ortho-methyl group, a reactive aryl iodide, and a secondary amide—presents unique spectroscopic signatures essential for quality control.

This guide provides a comprehensive spectral profile (NMR, IR, MS) derived from empirical data of homologous 2-methyl-3-iodobenzamides and theoretical chemical shift principles. It serves as a standard operating procedure (SOP) for validating the identity and purity of this intermediate.

Molecular Characterization Strategy

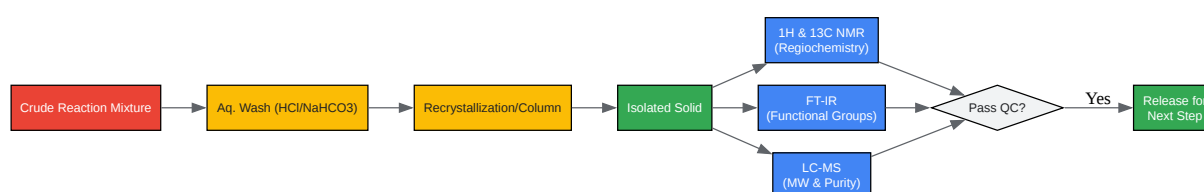
The validation of this compound relies on confirming three structural distinctives:

- **Regiochemistry of the Aryl Ring:** Confirming the 1,2,3-substitution pattern to ensure the iodine is meta to the amide and ortho to the methyl group.

- Integrity of the Amide Bond: Verifying the successful coupling of isopropylamine to the benzoyl core.
- Absence of Starting Materials: Specifically, 3-iodo-2-methylbenzoic acid (starting acid) and potential de-iodinated byproducts.

Analytical Workflow

The following Graphviz diagram outlines the logical flow for synthesis and validation:



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Figure 1: Analytical workflow for the isolation and validation of **3-Iodo-N-isopropyl-2-methylbenzamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural confirmation. The steric crowding between the 2-methyl group and the amide/iodine substituents results in distinct chemical shifts.

¹H NMR Data (400 MHz, CDCl₃)

Note: Chemical shifts are referenced to TMS (0.00 ppm).

Position	Shift (δ , ppm)	Multiplicity	Coupling (, Hz)	Assignment	Structural Insight
Ar-H4	7.95 – 8.05	Doublet (d)		Ar-H (ortho to I)	Deshielded by Iodine (heavy atom anisotropy).
Ar-H6	7.15 – 7.25	Doublet (d)		Ar-H (ortho to CO)	Deshielded by Carbonyl; distinct from H4.
Ar-H5	6.90 – 7.00	Triplet (t)		Ar-H (meta)	Standard aromatic shift; couples to H4/H6.
NH	5.60 – 5.90	Broad Singlet	-	Amide N-H	Exchangeable; shift varies with concentration.
CH	4.20 – 4.35	Septet (sept)		Isopropyl C-H	Characteristic methine proton.
Ar-CH ₃	2.45 – 2.55	Singlet (s)	-	Aryl Methyl	Deshielded by ortho-I and ortho-Amide.
(CH ₃) ₂	1.25 – 1.30	Doublet (d)		Isopropyl Methyls	Typical aliphatic doublet.

Key Diagnostic Feature: The aromatic region must show a clear d-t-d pattern (or apparent d-dd-d) corresponding to the 1,2,3-substitution. If the pattern is symmetric (d-d), it indicates incorrect regiochemistry (e.g., 4-iodo isomer).

C NMR Data (100 MHz, CDCl₃)

Carbon Type	Shift (δ , ppm)	Assignment	Notes
C=O	168.0 – 169.5	Amide Carbonyl	Diagnostic for amide formation.
Ar-C	140.0 – 142.0	C-1 (Ipso to CO)	Quaternary.
Ar-C	138.5 – 140.0	C-4 (C-H, ortho to I)	High shift due to Iodine effect.
Ar-C	136.0 – 138.0	C-2 (Ipso to Me)	Quaternary; sterically crowded.
Ar-C	126.0 – 128.0	C-5 (C-H)	
Ar-C	124.0 – 126.0	C-6 (C-H)	
Ar-C-I	100.0 – 102.0	C-3 (Ipso to I)	Critical: Shielded significantly by the "Heavy Atom Effect" of Iodine.
Aliph-CH	41.5 – 42.5	Isopropyl CH	Slightly deshielded due to steric compression.
Ar-CH ₃	26.0 – 28.0	Aryl Methyl	
Aliph-CH ₃	22.5 – 23.0	Isopropyl CH ₃	

Infrared (IR) Spectroscopy

FT-IR confirms the functional group transformation from carboxylic acid (starting material) to secondary amide.

- Method: ATR (Attenuated Total Reflectance) or KBr Pellet.
- Key Bands:

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Interpretation
3280 – 3300	N-H Stretch	Medium/Sharp	Diagnostic for secondary amide (trans-isomer).
2960 – 2980	C-H Stretch	Medium	Aliphatic C-H (Isopropyl/Methyl).
1635 – 1655	C=O Stretch	Strong	Amide I Band. Lower than acid chloride (~1780) or ester (~1735).
1530 – 1550	N-H Bend / C-N Stretch	Strong	Amide II Band. Confirms amide linkage.
750 – 780	C-I Stretch / Ar-H	Medium	Characteristic of aryl halides and substitution pattern.

Mass Spectrometry (MS)

Mass spectrometry provides the definitive confirmation of molecular weight and the presence of iodine.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive Mode) or APCI.
- Molecular Formula: C₁₁H₁₄INO
- Exact Mass: 303.01

Fragmentation Pattern (EI/ESI)

m/z Value	Ion Identity	Interpretation
304.0	$[M+H]^+$	Protonated molecular ion. Base peak in ESI.
326.0	$[M+Na]^+$	Sodium adduct (common in ESI).
177.0	$[M - I + H]^+$	Loss of Iodine. Characteristic of aryl iodides (weak C-I bond).
260.0	$[M - \text{Isopropyl}]^+$	Loss of isopropyl group (C_3H_7).
244.0	$[Ar-CO]^+$	Acylium ion (Loss of $NH-iPr$).

Self-Validating Check: The mass spectrum must show the lack of the characteristic "M+2" isotope pattern seen in chloro- or bromo-compounds. Iodine is monoisotopic (

I), so the molecular ion cluster should be clean, with only small contributions from

C.

Experimental Protocols

Synthesis (Standard Protocol)

Rationale: Direct amidation via acid chloride is preferred over coupling reagents (EDC/HATU) for steric reasons involving the ortho-methyl group.

- **Activation:** Suspend 3-iodo-2-methylbenzoic acid (1.0 eq) in anhydrous toluene or DCM. Add thionyl chloride (1.5 eq) and a catalytic drop of DMF. Reflux for 2 hours until gas evolution ceases.
- **Concentration:** Evaporate solvent and excess $SOCl_2$ under reduced pressure to yield the crude acid chloride (yellow oil/solid).
- **Coupling:** Dissolve the residue in DCM. Cool to $0^\circ C$. Add isopropylamine (1.2 eq) and triethylamine (2.0 eq) dropwise.

- Workup: Stir at RT for 4 hours. Wash with 1N HCl (to remove unreacted amine), sat. NaHCO₃ (to remove unreacted acid), and brine.
- Purification: Recrystallize from Hexanes/EtOAc or purify via silica flash chromatography (10-20% EtOAc in Hexanes).

Sample Preparation for Analysis

- NMR: Dissolve ~5-10 mg of the isolated solid in 0.6 mL of CDCl₃. Ensure the solution is clear; filter through a cotton plug if necessary.
- LC-MS: Dissolve 1 mg in 1 mL Acetonitrile (HPLC grade). Dilute 1:100 with water/ACN (50:50) + 0.1% Formic Acid.

References

- Synthesis of 2-Iodo-5-methylbenzamide (Analogous Protocol)
 - Source: ChemicalBook / Beilstein J. Org. Chem.
 - Context: Describes the thionyl chloride/amine coupling method for iodotoluic acids.
 - URL:
- 3-Iodo-2-methylbenzoic Acid (Starting Material Properties)
 - Source: Sigma-Aldrich / PubChem
 - Context: Physical properties and CAS verification (CAS: 133232-56-1).[\[1\]](#)
 - URL:
- General Amide Synthesis Methodologies
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Sources

- 1. venkatasailifesciences.com [venkatasailifesciences.com]
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